

Application Note: Structural Elucidation of Ranolazine Bis(N-Oxide) using NMR Spectroscopy

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Compound of Interest

Compound Name: *Ranolazine Bis(N-Oxide)*

CAS No.: 1246816-00-1

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Abstract: This application note provides a comprehensive guide for the structural elucidation of **Ranolazine bis(N-oxide)**, a significant oxidative metabolite and degradation product of the antianginal drug Ranolazine. We detail a systematic approach employing one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) Nuclear Magnetic Resonance (NMR) spectroscopy. This guide is intended for researchers, scientists, and drug development professionals engaged in metabolite identification, impurity profiling, and stability studies of pharmaceutical compounds. The protocols and data interpretation strategies outlined herein are designed to ensure scientific rigor and trustworthy results.

Introduction: The Significance of Ranolazine Metabolism

Ranolazine is an antianginal agent that functions primarily by inhibiting the late inward sodium current in cardiac myocytes.^[1] Its metabolism is extensive, occurring mainly in the liver via cytochrome P450 enzymes, particularly CYP3A4 and to a lesser extent, CYP2D6.^{[2][3]} This metabolic activity leads to a multitude of metabolites, with over 100 having been detected in

urine.[1] Among these, oxidative metabolites are of particular interest due to their potential impact on the drug's efficacy and safety profile.

The formation of N-oxides is a common metabolic pathway for drugs containing tertiary amine functionalities, such as the piperazine ring in Ranolazine. The bis(N-oxide) derivative, where both nitrogen atoms of the piperazine ring are oxidized, is a known oxidative degradation product and potential metabolite.[4][5] Accurate structural confirmation of such metabolites is a critical step in drug development, ensuring the comprehensive characterization of a drug's fate in the body and the identification of potential impurities in the active pharmaceutical ingredient (API).[6]

NMR spectroscopy is an unparalleled tool for the unambiguous structural elucidation of small molecules, providing detailed information about the chemical environment of individual atoms and their connectivity.[7][8] This application note will demonstrate the power of a multi-technique NMR approach to confidently identify **Ranolazine bis(N-oxide)**.

The NMR Signature of N-Oxidation

The introduction of an oxygen atom to the nitrogen of the piperazine ring in Ranolazine induces significant and predictable changes in the NMR spectra. These changes are the key to identifying the bis(N-oxide) structure. The primary effect is a substantial deshielding of the protons and carbons adjacent to the newly formed N-oxide moieties. This deshielding results in a downfield shift of their corresponding NMR signals.[4]

A study on the forced degradation of Ranolazine identified an oxidative degradation product, DP-OX1, as the bis(N-oxide) derivative, 1-(2-((2,6-dimethylphenyl)amino)-2-oxoethyl)-4-(2-hydroxy-3-(2-methoxyphenoxy)propyl)piperazine 1,4-dioxide.[4][5] The structural elucidation was achieved through extensive 1D and 2D NMR studies. The most notable observations were the significant downfield shifts of the protons on the carbons adjacent to the piperazine nitrogens.[4]

Experimental Design and Protocols

A systematic approach employing a suite of NMR experiments is essential for the complete structural assignment of **Ranolazine bis(N-oxide)**.

Sample Preparation

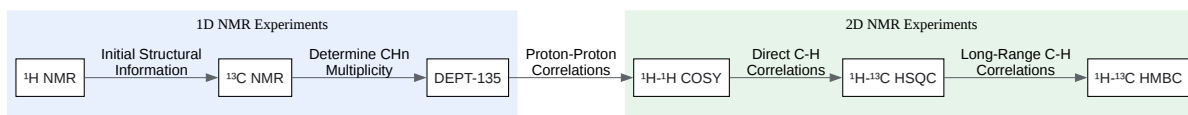
For optimal results, high-purity samples of the isolated metabolite or degradation product are required.

Protocol 1: Sample Preparation for NMR Analysis

- Isolation: Isolate the compound of interest (**Ranolazine bis(N-oxide)**) from the reaction mixture or biological matrix using techniques such as preparative High-Performance Liquid Chromatography (HPLC).^{[6][9]}
- Solvent Selection: Dissolve approximately 5-10 mg of the purified sample in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or D₂O). DMSO-d₆ is often a good choice for Ranolazine and its derivatives.^[4]
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts (0.00 ppm for both ¹H and ¹³C).
- Sample Transfer: Transfer the solution to a high-quality 5 mm NMR tube.

NMR Data Acquisition Workflow

The following sequence of NMR experiments provides a comprehensive dataset for structural elucidation.



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Caption: Recommended NMR data acquisition workflow for structural elucidation.

Protocol 2: NMR Spectrometer Setup and Data Acquisition

- **Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion and sensitivity.
- **^1H NMR:** Acquire a standard one-dimensional proton spectrum to observe the overall proton environment.
- **^{13}C NMR & DEPT-135:** Obtain a ^{13}C spectrum to identify the number of unique carbon atoms. A DEPT-135 experiment is crucial to differentiate between CH, CH₂, and CH₃ groups.
- **^1H - ^1H COSY (Correlation Spectroscopy):** This experiment identifies protons that are spin-spin coupled, typically those on adjacent carbons.
- **^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence):** This spectrum correlates protons directly to the carbons they are attached to.[\[10\]](#)
- **^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation):** This powerful experiment reveals long-range correlations (typically over 2-3 bonds) between protons and carbons, which is essential for piecing together the molecular fragments.[\[11\]](#)

Spectral Interpretation: Identifying Ranolazine Bis(N-Oxide)

The key to confirming the bis(N-oxide) structure lies in comparing the NMR spectra of the metabolite to that of the parent Ranolazine molecule and identifying the characteristic downfield shifts.

Expected Chemical Shift Changes

The formation of the N-oxides at positions 1 and 4 of the piperazine ring causes a significant deshielding effect on the adjacent methylene protons and carbons.

Position	Ranolazine (Approx. ^1H δ ppm)	Ranolazine Bis(N-Oxide) (Approx. ^1H δ ppm)	Observed Shift
Piperazine Ring Protons	~2.5-2.8	~3.2-4.3	Significant Downfield

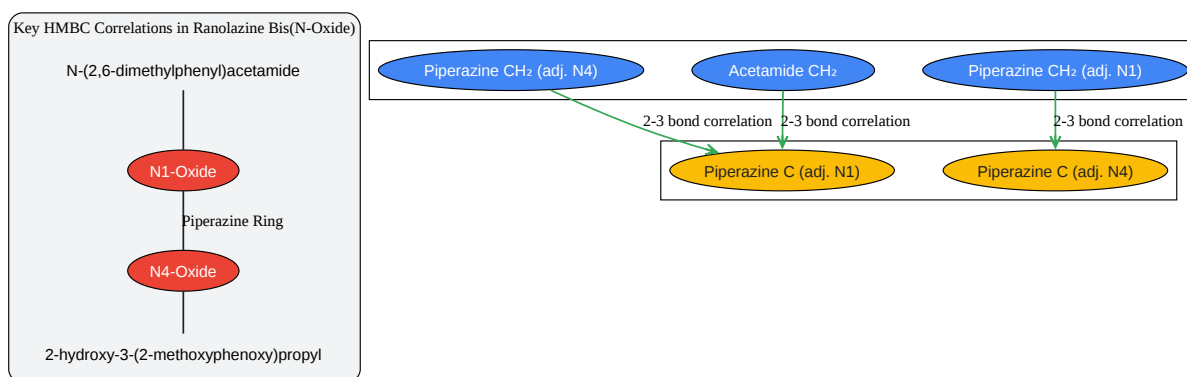
Table 1: Comparison of approximate ^1H NMR chemical shifts for piperazine ring protons in Ranolazine and its bis(N-oxide) derivative. Data derived from descriptions in the literature.[4]

Position	Ranolazine (Approx. ^{13}C δ ppm)	Ranolazine Bis(N-Oxide) (Approx. ^{13}C δ ppm)	Observed Shift
Piperazine Ring Carbons	~50-60	~65-75	Significant Downfield

Table 2: Comparison of approximate ^{13}C NMR chemical shifts for piperazine ring carbons in Ranolazine and its bis(N-oxide) derivative. Data derived from descriptions in the literature.[4]

Analysis of 2D NMR Data

The 2D NMR spectra are crucial for unambiguous assignment.



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